

[2,4'-Bipyridine]-5-carbaldehyde: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: [2,4'-Bipyridine]-5-carbaldehyde

Cat. No.: B1523026

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Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **[2,4'-Bipyridine]-5-carbaldehyde**. As no specific Safety Data Sheet (SDS) is publicly available for this exact compound, the information herein is extrapolated from the safety data of structurally similar compounds, including various pyridine and bipyridine aldehydes. This guide is intended for use by trained professionals in a laboratory setting and should be supplemented with institutional safety protocols and a thorough risk assessment before use.

Executive Summary

[2,4'-Bipyridine]-5-carbaldehyde is a heterocyclic organic compound with applications in synthetic chemistry, particularly as a building block for more complex molecules and as a ligand in coordination chemistry. Due to the presence of the pyridine and aldehyde functional groups, this compound is predicted to possess moderate to high acute toxicity if ingested or absorbed through the skin. It is also expected to be a skin and eye irritant. This guide outlines the potential hazards, recommended handling procedures, personal protective equipment (PPE), and emergency response protocols to ensure the safe use of this compound in a research and development environment.

Hazard Identification and Classification

Based on the analysis of analogous compounds, **[2,4'-Bipyridine]-5-carbaldehyde** is anticipated to fall under the following GHS hazard classifications.

Table 1: Inferred GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3 or 4	H301: Toxic if swallowed or H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3 (Respiratory irritation)	H335: May cause respiratory irritation

Note: These classifications are inferred from related pyridine and bipyridine aldehydes. The actual GHS classification may vary and should be determined by empirical testing.

Physical and Chemical Properties

While specific data for **[2,4'-Bipyridine]-5-carbaldehyde** is not readily available, the properties of related compounds suggest it is a solid at room temperature.

Table 2: Physical and Chemical Data of Analogous Compounds

Property	4-Pyridinecarboxaldehyde	2-Pyridinecarboxaldehyde	[2,2'-Bipyridine]-6-carbaldehyde
Molecular Formula	C ₆ H ₅ NO	C ₆ H ₅ NO	C ₁₁ H ₈ N ₂ O
Molecular Weight	107.11 g/mol	107.11 g/mol	184.19 g/mol
Appearance	Dark yellow liquid	-	-
Boiling Point	77 - 78 °C @ 12 mmHg[1]	-	-
Melting Point	-2 - -4 °C[1]	-	-
Flash Point	82 °C[1]	-	-

Handling and Storage

Strict adherence to safety protocols is mandatory when handling **[2,4'-Bipyridine]-5-carbaldehyde**.

Engineering Controls

- Ventilation: All handling of solid material and solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are required.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling.
- Skin and Body Protection: A lab coat is mandatory. For larger quantities or when there is a significant risk of spillage, a chemical-resistant apron or full-body suit should be considered.

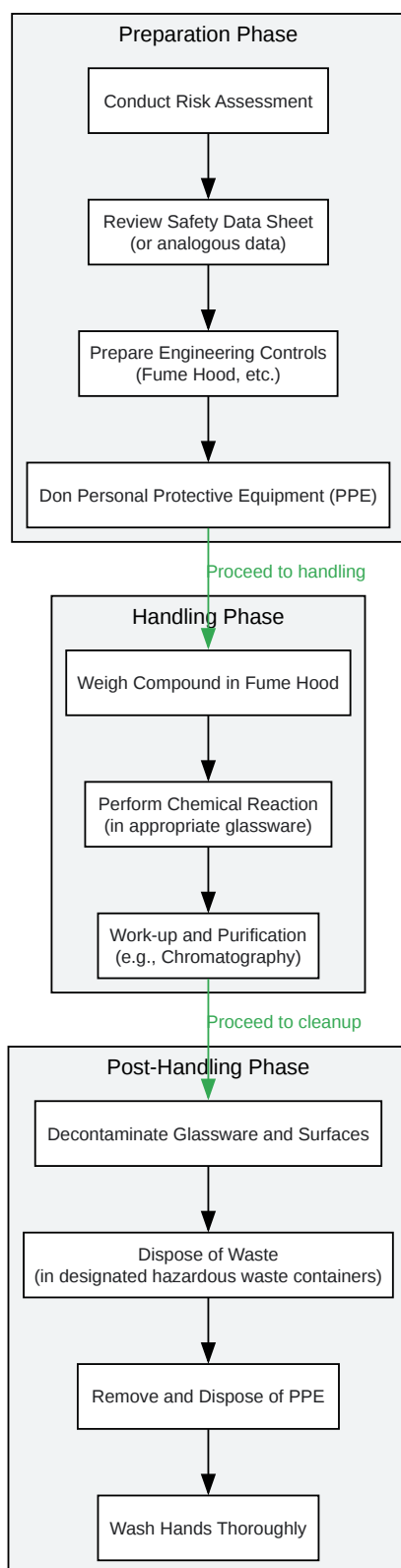
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.
- The storage area should be secure and accessible only to authorized personnel. Some related compounds recommend storage under an inert atmosphere and at refrigerated temperatures (2-8°C).

Experimental Protocols and Safe Handling Workflow

The following diagram outlines a general workflow for handling **[2,4'-Bipyridine]-5-carbaldehyde** in a laboratory setting.



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Caption: General Experimental Workflow for **[2,4'-Bipyridine]-5-carbaldehyde**.

Accidental Release and First Aid Measures

Immediate and appropriate action is crucial in the event of an accidental release or exposure.

Table 3: Emergency Procedures

Situation	Action
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Avoid generating dust. Cover the spill with an inert absorbent material (e.g., sand, vermiculite). Sweep up carefully and place in a sealed container for hazardous waste disposal. Do not let the product enter drains. Ventilate the area and wash the spill site after material pickup is complete.
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water and soap for at least 15 minutes. Seek immediate medical attention. ^[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. ^[1] Seek immediate medical attention.
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. ^[1] If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention immediately. ^[1]

The following diagram illustrates the logical steps for emergency response.



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Caption: Emergency Response Flowchart for Accidental Exposure.

Disposal Considerations

All waste materials containing **[2,4'-Bipyridine]-5-carbaldehyde** must be treated as hazardous waste. Dispose of the compound and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of down the drain or into the environment.

Toxicological Information

Specific toxicological data for **[2,4'-Bipyridine]-5-carbaldehyde** is not available. The information below is based on data from analogous compounds and should be treated as indicative of potential hazards.

Table 4: Summary of Toxicological Data for Analogous Compounds

Compound	Route	Species	Value	Reference
2,2'-Bipyridine	Oral	-	Acute Toxicity (Category 3)	Sigma-Aldrich SDS
2,2'-Bipyridine	Dermal	-	Acute Toxicity (Category 3)	Sigma-Aldrich SDS
[2,2'-Bipyridine]-6-carbaldehyde	Oral	-	Acute Toxicity (Category 4)	Angene Chemical SDS[2]
Pyridine-2-carbaldehyde	Inhalation	-	Fatal if inhaled	Sigma-Aldrich SDS[3]

To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[2] No component of similar products is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.[2]

This technical guide is intended to provide a framework for the safe handling of **[2,4'-Bipyridine]-5-carbaldehyde**. It is imperative that all users exercise caution and adhere to established laboratory safety practices.

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- To cite this document: BenchChem. [[2,4'-Bipyridine]-5-carbaldehyde: A Technical Guide to Safe Handling and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1523026#safety-and-handling-precautions-for-2-4-bipyridine-5-carbaldehyde]

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